

The Natural Provenance of Azadiradione: A Technical Guide

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Compound of Interest

Compound Name: *Azadiradione*
CAS No.: *26241-51-0*
Cat. No.: *B1265981*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the natural sources of **Azadiradione**, a potent tetracyclic triterpenoid belonging to the limonoid class of compounds. **Azadiradione** has garnered significant interest within the scientific community for its diverse biological activities, including anti-inflammatory, antioxidant, and insecticidal properties. This document provides a comprehensive overview of its primary plant sources, quantitative distribution, detailed experimental protocols for its isolation and analysis, and an elucidation of its biosynthetic pathway.

Principal Natural Sources of Azadiradione

Azadiradione is predominantly found in various species of the Meliaceae family, commonly known as the mahogany family. The most significant and well-documented source is the Neem tree (*Azadirachta indica*). However, notable quantities of this compound have also been identified in other related species.

Azadirachta indica (Neem)

The Neem tree is the primary and most commercially viable source of **Azadiradione**.^[1] Different parts of the tree contain varying concentrations of the compound, with the seeds being the most abundant reservoir.

- **Seeds and Kernels:** Neem seeds, and specifically the kernels within, are the richest source of **Azadiradione**.^[1] The oil extracted from the seeds is a principal commercial source of this and other limonoids.
- **Fruits:** The concentration of **Azadiradione** is particularly high in the green, unripe fruits of the Neem tree. One study reported that **Azadiradione** constitutes up to 59% of the total limonoids in green neem berries, a concentration that decreases as the fruit ripens.^[2]
- **Leaves and Bark:** While present in smaller quantities compared to the seeds and fruits, the leaves and bark of the Neem tree also contain **Azadiradione**.^[3]

Other Notable Sources

Beyond *Azadirachta indica*, several other species within the Meliaceae family have been identified as natural sources of **Azadiradione**:

- *Carapa guianensis* (Andiroba): The seeds of the Andiroba tree, native to the Amazon region, are a known source of **Azadiradione** and related limonoids.^[4]
- *Khaya senegalensis* (African Mahogany): The stem bark and leaves of the African Mahogany tree have been reported to contain **Azadiradione**.^{[5][6]}
- *Chukrasia tabularis* (Indian Redwood): Various parts of the Indian Redwood tree, including the leaves, bark, and fruits, are sources of a variety of limonoids, including **Azadiradione**.^{[7][8]}
- **Other Species:** Trace amounts of **Azadiradione** have also been reported in *Cedrela odorata* (Spanish Cedar), *Chisocheton* spp., and *Xylocarpus granatum* (Cannonball Mangrove).^[1]

Quantitative Analysis of Azadiradione Content

The concentration of **Azadiradione** varies significantly depending on the plant species, the specific plant part, the developmental stage of the plant material, and the geographic location.

The following tables summarize the available quantitative data from various studies.

Plant Species	Plant Part	Extraction Method	Yield/Concentration of Azadiradione	Reference
Azadirachta indica	Fruit (Green Berries)	Not Specified	59% of total limonoids	[2]
Azadirachta indica	Fruit	Solvent Extraction & Flash Chromatography	0.05% (w/w) on fresh weight basis	[9]
Azadirachta indica	Seeds	Not Specified	Principal active ingredient in neem oil	[1]

Experimental Protocols

This section provides detailed methodologies for the extraction, purification, and quantification of **Azadiradione** from its primary natural source, *Azadirachta indica* seeds.

Extraction of Azadiradione from Neem Seeds

This protocol describes a standard laboratory-scale soxhlet extraction method.

Materials and Reagents:

- Dried and powdered Neem (*Azadirachta indica*) seed kernels
- Hexane (analytical grade)
- Ethanol (95%) or Methanol (analytical grade)
- Soxhlet extraction apparatus
- Rotary evaporator

- Filter paper

Procedure:

- Defatting: Weigh a desired amount of powdered neem seed kernels and place it in a cellulose thimble. Extract the powder with hexane in a soxhlet apparatus for 6-8 hours to remove the bulk of the oil. This step is crucial to improve the efficiency of the subsequent extraction of more polar limonoids. Discard the hexane extract containing the oil.
- Limonoid Extraction: Air-dry the defatted neem seed powder to remove residual hexane. Place the defatted powder back into a clean thimble and extract with 95% ethanol or methanol in the soxhlet apparatus for 8-12 hours.
- Concentration: After extraction, concentrate the ethanolic or methanolic extract using a rotary evaporator at a temperature not exceeding 50°C to obtain a crude limonoid-rich extract.

Purification of Azadiradione by Column Chromatography

This protocol outlines a general procedure for the purification of **Azadiradione** from the crude extract using column chromatography.

Materials and Reagents:

- Crude limonoid extract from Neem seeds
- Silica gel (60-120 mesh) for column chromatography
- Hexane (analytical grade)
- Ethyl acetate (analytical grade)
- Glass chromatography column
- Fraction collector (optional)
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)

- Developing chamber for TLC
- UV lamp for visualization

Procedure:

- **Column Packing:** Prepare a slurry of silica gel in hexane and carefully pack it into a glass chromatography column. Allow the silica gel to settle and the excess hexane to drain until the solvent level is just above the silica gel bed.
- **Sample Loading:** Dissolve the crude limonoid extract in a minimal amount of the initial mobile phase (e.g., hexane or a low polarity hexane-ethyl acetate mixture) and load it onto the top of the prepared column.
- **Elution:** Begin the elution with a low polarity mobile phase, such as pure hexane. Gradually increase the polarity of the mobile phase by increasing the proportion of ethyl acetate in the hexane-ethyl acetate mixture (gradient elution). For example, start with 100% hexane, then move to 95:5, 90:10, 85:15 (v/v) hexane:ethyl acetate, and so on.
- **Fraction Collection:** Collect the eluate in separate fractions.
- **Monitoring by TLC:** Monitor the separation by spotting the collected fractions on TLC plates. Develop the TLC plates in a suitable solvent system (e.g., hexane:ethyl acetate 7:3 v/v). Visualize the spots under a UV lamp. Fractions containing spots with an R_f value corresponding to a pure **Azadiradione** standard are pooled together.
- **Concentration:** Evaporate the solvent from the pooled fractions containing pure **Azadiradione** using a rotary evaporator to obtain the purified compound.

Quantification of Azadiradione by High-Performance Liquid Chromatography (HPLC)

This protocol describes a typical HPLC-UV method for the quantification of **Azadiradione**.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector, a C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size), and an autosampler.
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water. A common isocratic mobile phase is a 60:40 (v/v) mixture of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 215 nm.[\[10\]](#)
- Column Temperature: 25-30°C.
- Injection Volume: 20 µL.

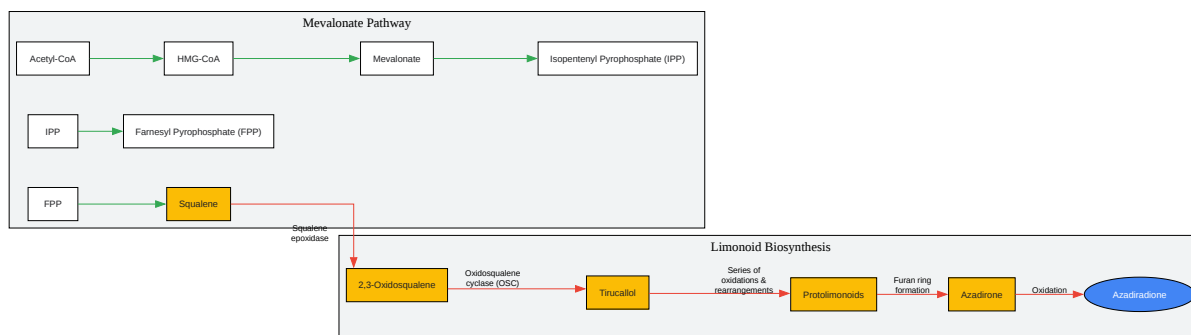
Procedure:

- Standard Preparation: Prepare a stock solution of pure **Azadiradione** standard in methanol or acetonitrile. From the stock solution, prepare a series of calibration standards of known concentrations.
- Sample Preparation: Accurately weigh a known amount of the extract or purified sample and dissolve it in a known volume of the mobile phase. Filter the sample solution through a 0.45 µm syringe filter before injection.
- Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Quantification: Identify the **Azadiradione** peak in the sample chromatogram by comparing its retention time with that of the standard. Construct a calibration curve by plotting the peak area of the standards against their concentrations. Determine the concentration of **Azadiradione** in the sample by interpolating its peak area on the calibration curve.

Visualizations

Biosynthetic Pathway of Azadiradione

The biosynthesis of **Azadiradione**, like other limonoids, originates from the cyclization of 2,3-oxidosqualene.[\[11\]](#) The following diagram illustrates the key steps in the proposed biosynthetic pathway leading to **Azadiradione**.

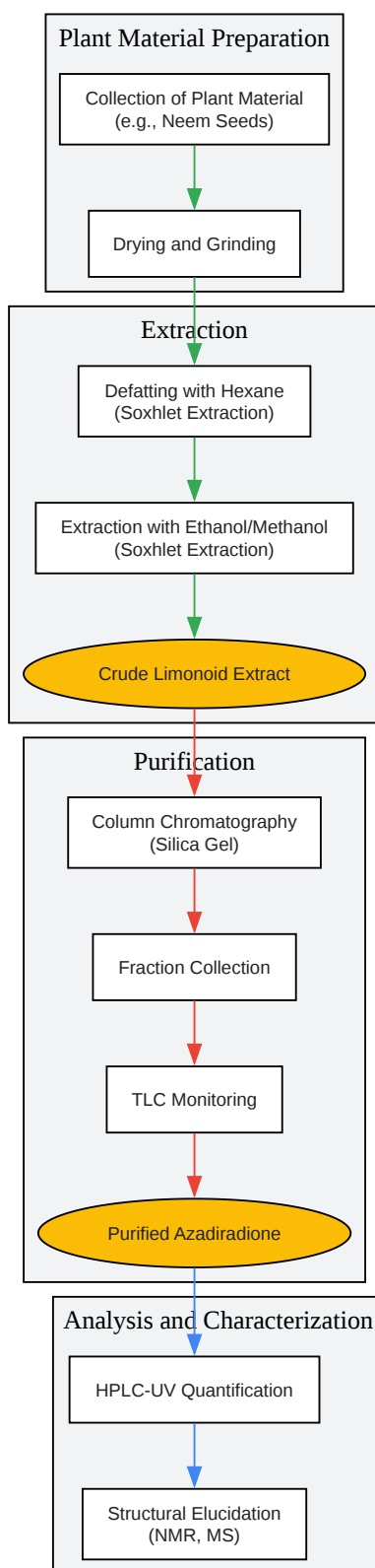


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Caption: Proposed biosynthetic pathway of **Azadiradione**.

Experimental Workflow for Azadiradione Isolation and Analysis

The following diagram outlines the general workflow for the extraction, purification, and analysis of **Azadiradione** from plant material.



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Caption: Workflow for **Azadiradione** isolation.

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